

Application Notes and Protocols for Formamide- ^{13}C , ^{15}N in Biological Tracing

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Compound of Interest

Compound Name: Formamide- ^{13}C , ^{15}N

Cat. No.: B1340008

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Formamide- ^{13}C , ^{15}N is a stable isotope-labeled compound that serves as a valuable tracer for investigating key metabolic pathways in biological systems. As the simplest naturally occurring amide, formamide contains the essential elements (carbon, nitrogen, hydrogen, and oxygen) required for the synthesis of vital biomolecules. Its labeled carbon and nitrogen atoms allow for the precise tracking of their incorporation into downstream metabolites, providing critical insights into cellular processes.

These application notes provide a comprehensive overview of the use of Formamide- ^{13}C , ^{15}N as a tracer, with a primary focus on its role in elucidating the pathways of de novo purine and pyrimidine biosynthesis, which are fundamental for DNA and RNA synthesis. The provided protocols and data will enable researchers to design and execute robust stable isotope tracing experiments to explore cellular metabolism, identify novel drug targets, and understand the mechanisms of action of therapeutic agents.

Principle of Tracing with Formamide- ^{13}C , ^{15}N

Formamide, upon entering a biological system, can be metabolized to provide both a carbon and a nitrogen atom for various biosynthetic pathways. The core application of Formamide- ^{13}C , ^{15}N lies in its ability to trace the flow of these single carbon and nitrogen units. The ^{13}C and ^{15}N isotopes are non-radioactive and can be detected and quantified using mass spectrometry

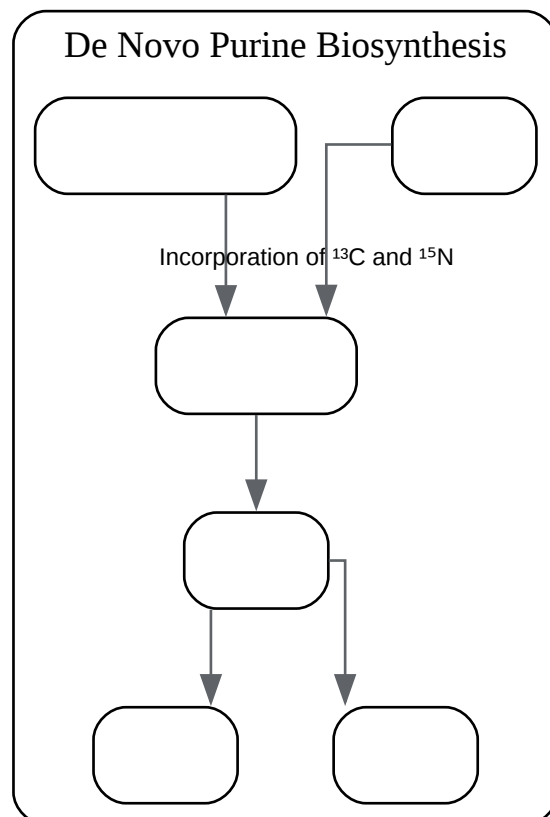
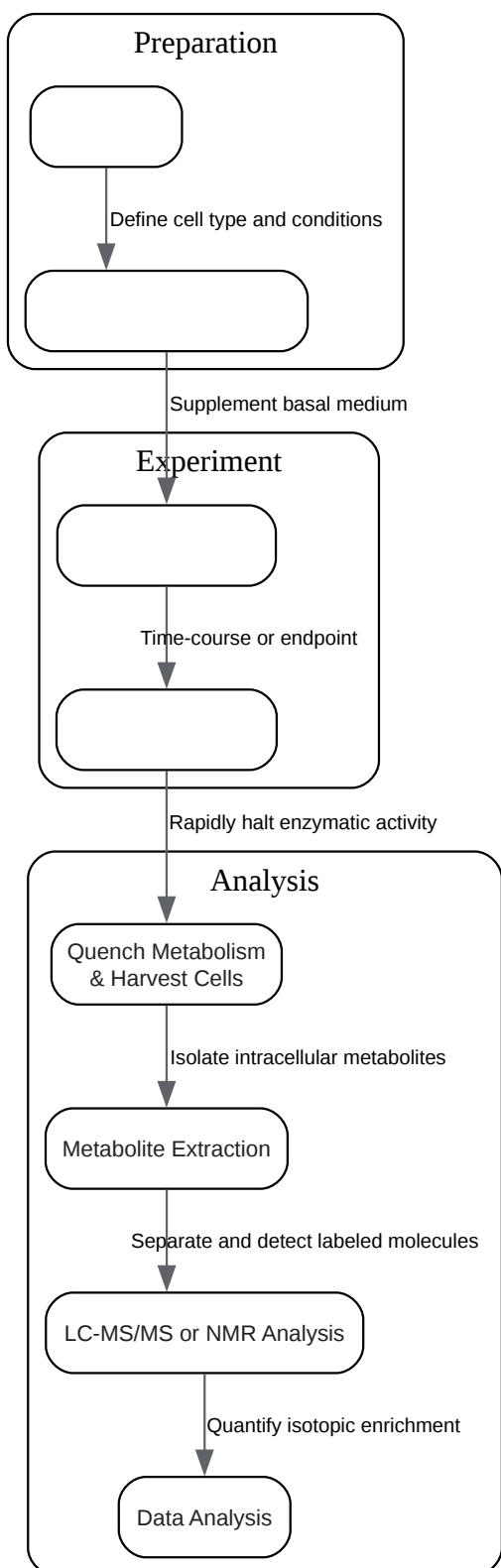
(MS) and nuclear magnetic resonance (NMR) spectroscopy. By analyzing the mass isotopologue distribution in downstream metabolites, researchers can determine the extent of incorporation of the labeled atoms from formamide, thereby mapping and quantifying the activity of specific metabolic pathways.

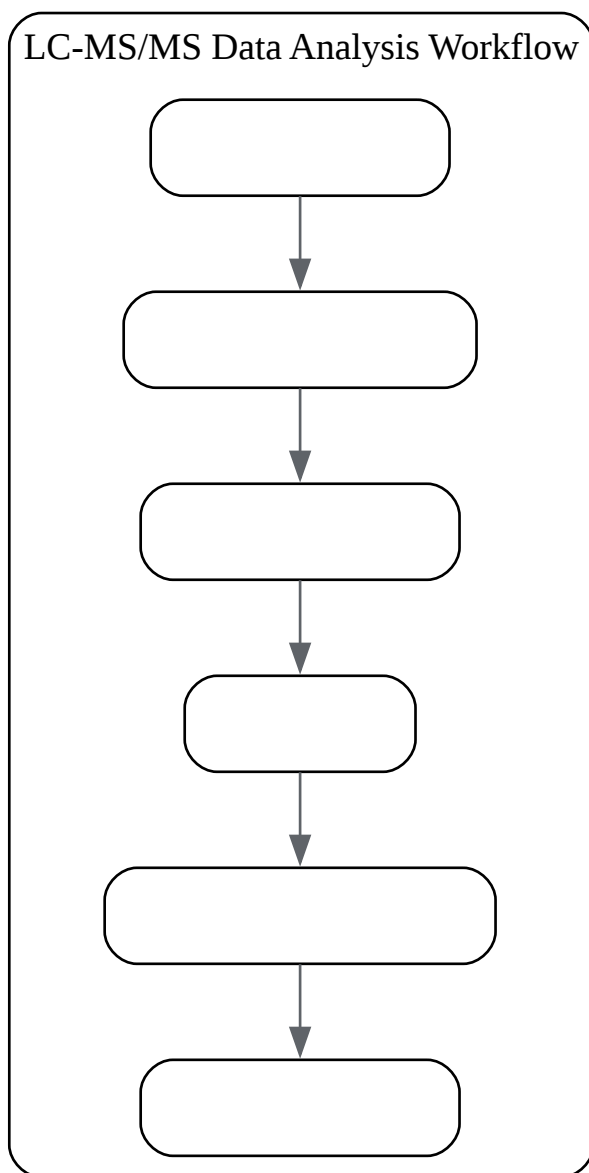
Key Applications

- **Elucidation of De Novo Purine and Pyrimidine Biosynthesis:** Formamide is a known precursor for the synthesis of purine and pyrimidine rings.[\[1\]](#) Using Formamide- ^{13}C , ^{15}N allows for the direct tracing of the carbon and nitrogen atoms into the nucleotide backbone, providing a powerful tool to study the regulation of this pathway in various cell types and disease states.
- **Investigation of One-Carbon Metabolism:** The formyl group (-CHO) of formamide can contribute to the one-carbon pool, a critical network of reactions that supplies single carbon units for the synthesis of nucleotides, amino acids, and for methylation reactions.[\[2\]](#) Tracing with Formamide- ^{13}C , ^{15}N can help to quantify the contribution of this exogenous source to the one-carbon network.
- **Metabolic Flux Analysis (MFA):** The quantitative data obtained from Formamide- ^{13}C , ^{15}N tracing experiments can be integrated into metabolic models to calculate the rates (fluxes) of intracellular reactions. This provides a detailed, quantitative understanding of cellular metabolism under different conditions.[\[3\]](#)
- **Drug Discovery and Development:** By understanding how disease states, such as cancer, alter nucleotide metabolism, researchers can identify potential enzymatic targets for therapeutic intervention. Formamide- ^{13}C , ^{15}N can be used to screen for compounds that inhibit these pathways by measuring the reduction in label incorporation.

Experimental Workflow for Tracing with Formamide- ^{13}C , ^{15}N

A typical stable isotope tracing experiment using Formamide- ^{13}C , ^{15}N involves several key steps, from cell culture to data analysis.





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